

# (S)-5-aminopiperidin-2-one hydrochloride CAS number and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (S)-5-aminopiperidin-2-one hydrochloride

Cat. No.: B591980

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## Technical Guide: (S)-5-Aminopiperidin-2-one Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **(S)-5-aminopiperidin-2-one hydrochloride** (CAS Number: 672883-95-3), a chiral heterocyclic compound. Due to the limited availability of public research on this specific molecule, this document compiles known information from commercial suppliers and provides hypothetical, illustrative protocols and pathways based on related chemical structures. This guide is intended to serve as a foundational resource for researchers interested in utilizing this compound as a building block in synthetic chemistry and drug discovery.

## Chemical and Physical Properties

**(S)-5-aminopiperidin-2-one hydrochloride** is a piperidinone derivative, a class of compounds recognized for its utility in medicinal chemistry. The hydrochloride salt form enhances its stability and solubility in aqueous media.

## General Properties

The fundamental properties of **(S)-5-aminopiperidin-2-one hydrochloride** are summarized in the table below.

Property	Value	Source(s)
CAS Number	672883-95-3	<a href="#">[1]</a>
Molecular Formula	C <sub>5</sub> H <sub>11</sub> ClN <sub>2</sub> O	<a href="#">[1]</a>
Molecular Weight	150.61 g/mol	<a href="#">[1]</a>
Appearance	White to off-white solid	
Purity (Typical)	≥95%	<a href="#">[1]</a>
InChI	1S/C5H10N2O.ClH/c6-4-1-2-5(8)7-3-4;/h4H,1-3,6H2, (H,7,8);1H/t4-;/m0./s1	<a href="#">[2]</a>
SMILES	Cl.N[C@H]1CCC(=O)NC1	<a href="#">[2]</a>

## Physical Properties

Specific quantitative physical property data for **(S)-5-aminopiperidin-2-one hydrochloride** is not extensively reported in peer-reviewed literature. The following table indicates the current status of available data.

Property	Value	Notes
Melting Point	Data not available	-
Boiling Point	Data not available	-
Solubility	Data not available	Expected to be soluble in water and polar organic solvents like methanol and DMSO.

## Safety and Handling

**(S)-5-aminopiperidin-2-one hydrochloride** is classified with GHS07 for potential hazards.

Standard laboratory safety protocols should be followed when handling this compound.

## Hazard Identification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statements
Acute Toxicity, Oral	GHS07	Warning	H302: Harmful if swallowed
Skin Irritation	GHS07	Warning	H315: Causes skin irritation
Eye Irritation	GHS07	Warning	H319: Causes serious eye irritation
Respiratory Irritation	GHS07	Warning	H335: May cause respiratory irritation

## Precautionary Measures and Storage

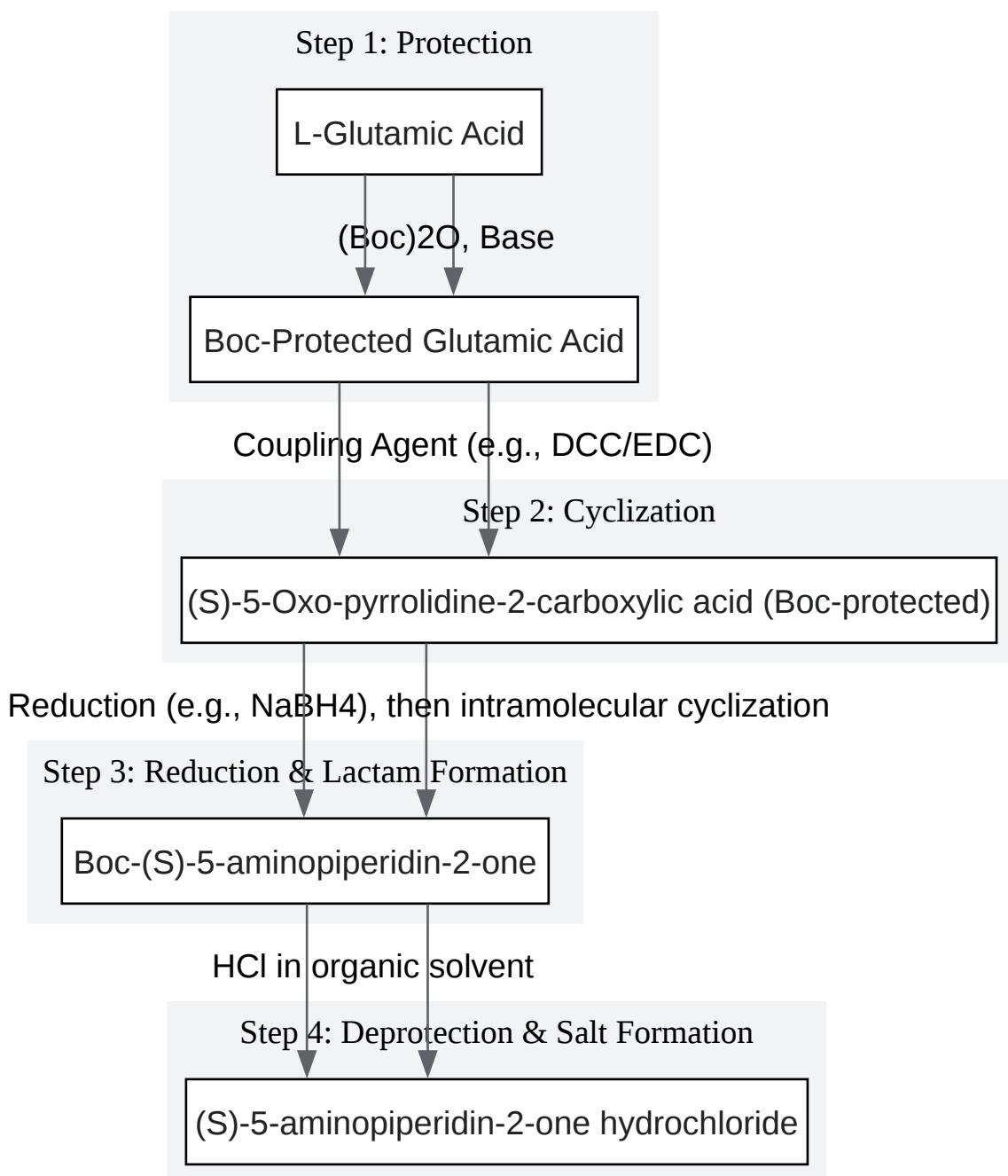
Category	Precautionary Statements
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P280: Wear protective gloves/ eye protection/ face protection.
Response	P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337 + P313: If eye irritation persists: Get medical advice/attention.
Storage	Store in a well-ventilated place. Keep container tightly closed. Recommended storage conditions are in an inert atmosphere at 2-8°C. [3]
Disposal	Dispose of contents/container in accordance with local/regional/national/international regulations.

## Experimental Protocols

Detailed, validated experimental protocols for the synthesis and analysis of **(S)-5-aminopiperidin-2-one hydrochloride** are not readily available in the public domain. The following sections provide illustrative methodologies based on the synthesis and analysis of structurally related compounds.

## Hypothetical Synthesis Workflow

A plausible synthetic route to **(S)-5-aminopiperidin-2-one hydrochloride** could start from L-glutamic acid, involving Boc protection, cyclization, and subsequent deprotection and salt formation.

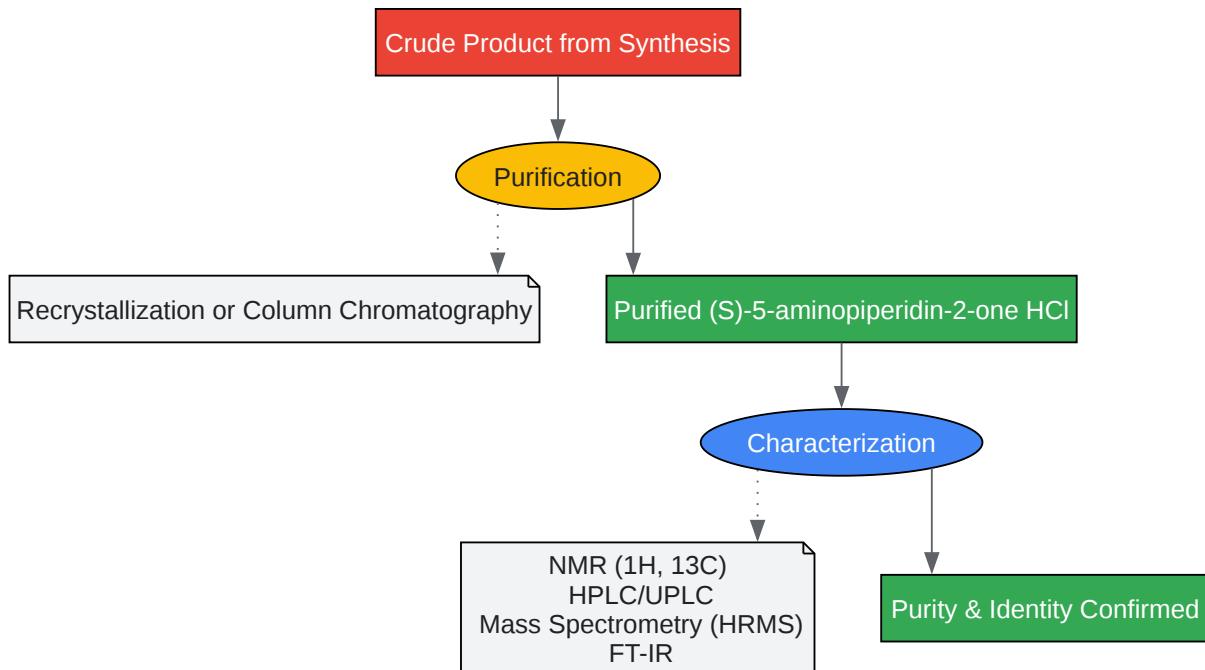


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Caption: Hypothetical synthesis workflow for **(S)-5-aminopiperidin-2-one hydrochloride**.

## Illustrative Purification and Analysis Workflow

Post-synthesis, the product would require purification, typically by recrystallization or column chromatography, followed by analytical characterization to confirm its identity and purity.



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Caption: General workflow for purification and analysis.

## Biological Activity and Applications

There is currently no specific information in the peer-reviewed literature detailing the biological activity or mechanism of action of **(S)-5-aminopiperidin-2-one hydrochloride**. However, the piperidine scaffold is a privileged structure in medicinal chemistry, found in numerous FDA-approved drugs targeting a wide range of biological entities, including enzymes and G-protein coupled receptors.

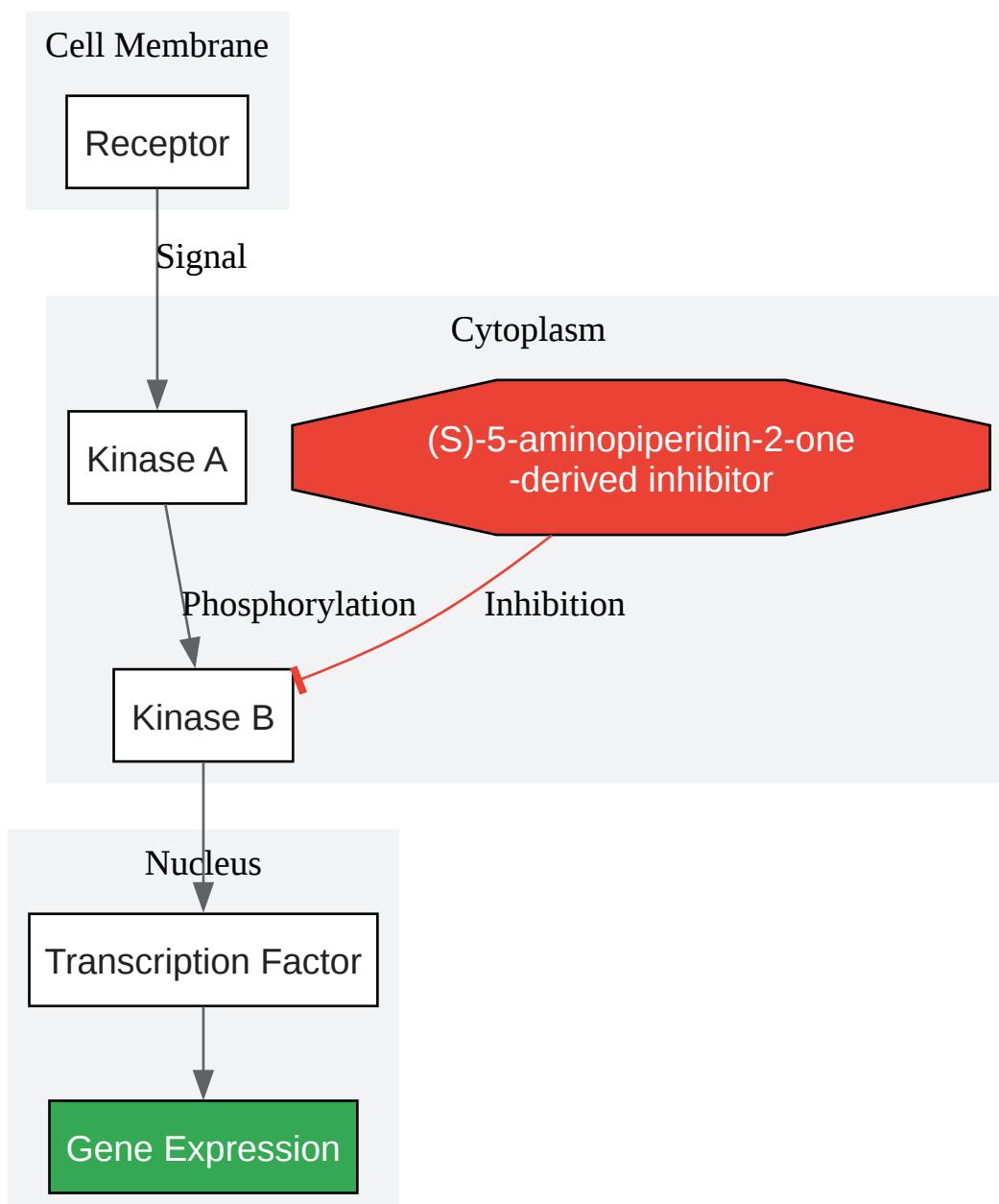
## Potential as a Synthetic Building Block

Given its chiral nature and functional groups (a secondary amine within a lactam ring and a primary amine), this compound is a valuable building block for creating libraries of more

complex molecules for drug discovery screening.

## Hypothetical Signaling Pathway Interaction

To illustrate a potential application in drug development, the following diagram shows a generic signaling pathway where a hypothetical drug candidate, derived from **(S)-5-aminopiperidin-2-one hydrochloride**, acts as an inhibitor of a kinase. This is a purely illustrative diagram and does not represent a known biological activity of the compound.



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Caption: Hypothetical inhibition of a kinase signaling pathway.

## Conclusion

**(S)-5-aminopiperidin-2-one hydrochloride** is a chiral chemical entity with potential applications as a scaffold in synthetic and medicinal chemistry. While detailed public data on its physical properties, specific synthesis protocols, and biological activity are scarce, this guide consolidates the currently available information. Further research is necessary to fully characterize this compound and explore its potential in drug development and other scientific disciplines. Researchers are advised to confirm product specifications with their suppliers.

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## References

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